

Proper Disposal Procedures for Chlordane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlordane

Cat. No.: B1668713

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This guide provides essential safety and logistical information for the proper disposal of Chlordane, a persistent organochlorine pesticide. Due to its toxicity and environmental persistence, strict adherence to regulated disposal procedures is critical to ensure personnel safety and environmental protection. Chlordane is classified as a hazardous waste, and its disposal is governed by federal and local regulations.

Immediate Safety and Handling Precautions

Before handling Chlordane waste, it is imperative to consult the Safety Data Sheet (SDS) and be fully aware of the risks. Chlordane is harmful if swallowed or in contact with skin and is a suspected carcinogen.^{[1][2]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves.
- **Protective Clothing:** A chemical-resistant suit or lab coat is necessary to prevent skin contact.^[3]
- **Eye Protection:** Use safety goggles or a face shield.
- **Respiratory Protection:** In case of spills or aerosol formation, a self-contained breathing apparatus may be required.^[1]

Handling Environment:

- Handle Chlordane in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that emergency eyewash stations and safety showers are readily accessible.[\[2\]](#)
- Prohibit eating, drinking, and smoking in areas where Chlordane is handled.[\[1\]](#)

Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for the safe disposal of Chlordane waste, from initial containment to final disposition.

Step 1: Waste Identification and Segregation

- **Identify the Waste Stream:** Determine if the waste is pure, unused Chlordane, a contaminated solution, or contaminated materials (e.g., soil, absorbents, PPE).
- **Hazardous Waste Classification:** Unused commercial chemical product Chlordane is regulated as a U036 listed hazardous waste.[\[4\]](#) Soil contaminated through spills or improper disposal may also be classified as hazardous waste if excavated for disposal.[\[4\]](#)[\[5\]](#)
- **Segregate Waste:** Keep Chlordane waste separate from other chemical waste streams to avoid cross-contamination and ensure proper disposal routing.

Step 2: Spill Management

In the event of a spill, immediate action is required to contain and clean the affected area.

- **Evacuate Area:** Restrict access to the spill area to essential personnel wearing appropriate PPE.[\[2\]](#)
- **Contain Spill:** For liquid spills, use an inert absorbent material such as sand, vermiculite, or dry earth to soak up the Chlordane.[\[1\]](#)[\[2\]](#)
- **Collect Waste:** Carefully collect the absorbed material and any contaminated soil into sealable, chemical-resistant containers.[\[1\]](#)
- **Decontaminate Area:** Ventilate and wash the spill area thoroughly after the cleanup is complete.[\[2\]](#)

Step 3: Packaging and Labeling

Proper packaging and labeling are crucial for safe transport and disposal.

- **Select Appropriate Containers:** Use durable, leak-proof containers that are compatible with Chlordane.
- **Label Clearly:** Affix a hazardous waste label to each container. The label must include:
 - The words "Hazardous Waste"
 - The name "Chlordane" and its CAS number (57-74-9)
 - The relevant EPA waste code (U036 for unused product)
 - An accumulation start date
 - Associated hazard pictograms (e.g., Health Hazard, Environmental Hazard)

Step 4: Disposal Method Selection

The primary and recommended method for Chlordane disposal is high-temperature incineration.

- **High-Temperature Incineration:** This is the preferred method as it ensures the complete destruction of the Chlordane molecule.^{[3][6]} The incineration must be carried out in a licensed hazardous waste incinerator designed for organochlorine compounds.^[3] Key parameters for effective incineration are detailed in the table below.
- **Land Disposal (as an alternative):** If a suitable incinerator is not available, Chlordane waste may be buried in an approved hazardous waste landfill.^[3] This option is less preferable due to Chlordane's persistence in soil.^[7] It is critical to select a landfill engineered to prevent any contamination of surface or groundwater.^[3]
- **Consult Professionals:** Always use a certified hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department or a local hazardous waste authority for guidance and to arrange for pickup.^{[2][8]}

Step 5: Empty Container Disposal

Empty containers that held Chlordane must also be treated as hazardous waste.

- Decontaminate: Rinse the empty container with a suitable solvent (e.g., water) at least once. [\[3\]](#)
- Collect Rinsate: The rinsate is considered hazardous and must be collected and disposed of with the Chlordane waste. [\[3\]](#)
- Render Unusable: Puncture the container to prevent its reuse. [\[3\]](#)
- Dispose: Dispose of the cleaned, punctured container according to institutional and local regulations.

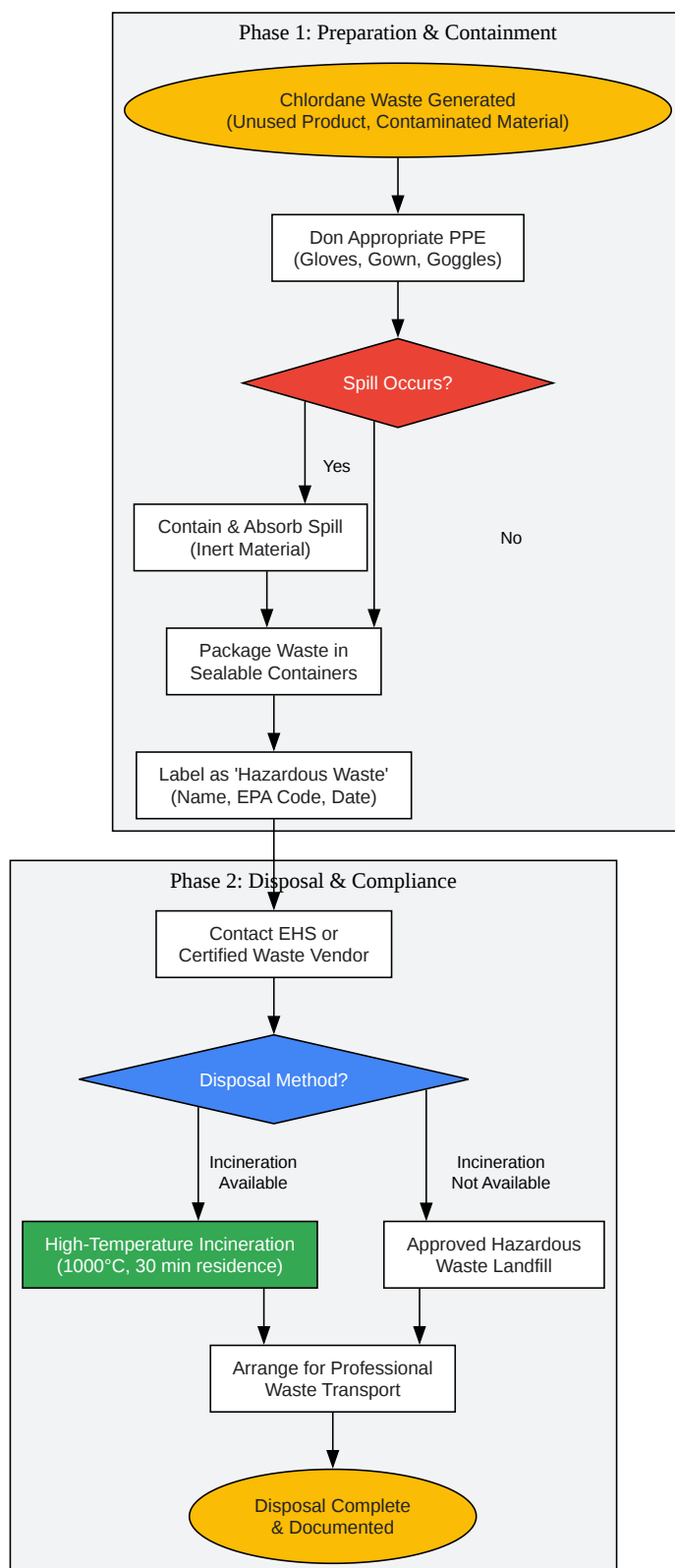
Data Presentation: Incineration Parameters

The following table summarizes the quantitative requirements for the effective thermal destruction of Chlordane waste.

Parameter	Specification	Citation(s)
Incinerator Type	Designed for organochlorine waste; equipped with an afterburner and acid gas scrubber.	[3] [9]
Operating Temperature	1000°C	[3]
Residence Time	30 minutes	[3]
Destruction Efficiency	99.99% destruction and removal efficiency (DRE) must be achieved.	[3]

Mandatory Visualization: Chlordane Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of Chlordane waste.



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Caption: Workflow for the safe handling and disposal of Chlordane waste.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com